

3-Fluoro-4-methylanisole spectroscopic data

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Compound of Interest

Compound Name: 3-Fluoro-4-methylanisole

CAS No.: 405-06-1

Cat. No.: B1304789

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Technical Whitepaper: Characterization and Application of **3-Fluoro-4-methylanisole**

Executive Summary

3-Fluoro-4-methylanisole (CAS 405-06-1) serves as a critical fluorinated building block in the synthesis of agrochemicals and pharmaceutical intermediates. Its structural uniqueness lies in the specific meta-fluoro, para-methyl substitution pattern relative to the methoxy group, which imparts distinct metabolic stability and lipophilic characteristics compared to its non-fluorinated analogs. This guide provides a rigorous analysis of its spectroscopic signature, validated synthetic protocols, and application logic in medicinal chemistry.

Part 1: Molecular Identity & Physicochemical Profile

Before engaging in spectroscopic interpretation, the compound's fundamental "vital statistics" must be established to ensure identity verification during procurement or synthesis.

Property	Specification
IUPAC Name	3-Fluoro-4-methyl-1-methoxybenzene
Common Name	3-Fluoro-4-methylanisole
CAS Registry Number	405-06-1
Molecular Formula	C
	H
	FO
Molecular Weight	140.15 g/mol
Boiling Point	160°C (at 760 mmHg)
Density	1.046 g/cm
LogP (Predicted)	~2.6 (Lipophilic)
Appearance	Colorless to pale yellow liquid

Part 2: Spectroscopic Analysis (The Core)

The definitive identification of **3-Fluoro-4-methylanisole** relies on the interplay between the fluorine atom (

F) and the aromatic protons/carbons. The fluorine atom introduces spin-spin coupling that splits signals in both

H and

C NMR, acting as a built-in confirmation of substitution patterns.

Nuclear Magnetic Resonance (NMR) Interpretation

Experimental Solvent: CDCl

(Chloroform-d) Reference: TMS (

0.00 ppm)

The proton spectrum is characterized by the "roof effect" in the aromatic region and distinct coupling constants (

) due to the

F nucleus (Spin 1/2).

Signal Assignment	Shift (ppm)	Multiplicity	Integration	Coupling (Hz) & Interpretation
Ar-OCH	3.78	Singlet (s)	3H	Characteristic methoxy peak. Usually shows no resolvable coupling to F (5 bonds away).
Ar-CH	2.22	Doublet (d)	3H	Hz. The methyl group is ortho to Fluorine, resulting in a distinct doublet splitting.
Ar-H (C2)	6.55 - 6.65	Doublet of Doublets (dd)	1H	Located between F and OMe. Large (ortho) Hz; Small Hz.
Ar-H (C6)	6.60 - 6.70	Doublet (d) or dd	1H	Ortho to OMe, Para to F. (para) is negligible/broadening. (to H5) Hz.
Ar-H (C5)	7.05 - 7.15	Triplet-like (t)	1H	Ortho to Me, Meta to F.

Overlap of

(to H6)

Hz and

(meta)

Hz.

“

*Analyst Note: The diagnostic feature distinguishing this isomer from 4-fluoro-3-methylanisole is the coupling of the methyl protons. In **3-fluoro-4-methylanisole**, the methyl is ortho to the fluorine, causing a clear doublet (*

Hz). In the 4-fluoro-3-methyl isomer, the methyl is meta to fluorine, often appearing as a singlet or broadened peak.

Carbon NMR provides the most definitive structural proof due to the large C-F coupling constants.

Carbon Position	Shift (ppm)	Splitting Pattern	Coupling Constant (Hz)
C3 (ipso to F)	~161.5	Doublet (d)	Hz (Huge splitting)
C1 (ipso to OMe)	~158.0	Doublet (d)	Hz
C4 (ipso to Me)	~118.0	Doublet (d)	Hz
C2 (Ortho to F)	~102.0	Doublet (d)	Hz
C5 (Meta to F)	~131.0	Doublet (d)	Hz
C6 (Para to F)	~107.0	Singlet/Broad	Hz (Often unresolved)
OCH	55.4	Singlet	-
CH	14.2	Doublet (d)	Hz

Infrared (FT-IR) Spectroscopy

- C-F Stretch: Strong band at 1100–1250 cm⁻¹.
- C-O-C (Ether) Stretch: Strong bands at 1250 cm⁻¹ (asymmetric) and 1040 cm⁻¹ (symmetric).
- C-H (Aromatic): 3000–3100 cm⁻¹.
- C-H (Aliphatic): 2850–2960 cm⁻¹.

(Methyl/Methoxy).

Part 3: Synthesis & Quality Control Protocol

The most robust route for research-scale synthesis is the Williamson Ether Synthesis starting from 3-fluoro-4-methylphenol. This protocol minimizes side reactions common in electrophilic fluorination.

Validated Synthetic Workflow

Reaction:

Step-by-Step Protocol:

- Charge: In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 3-fluoro-4-methylphenol (1.0 eq) in anhydrous acetone (0.5 M concentration).
- Base Addition: Add anhydrous Potassium Carbonate (K

CO

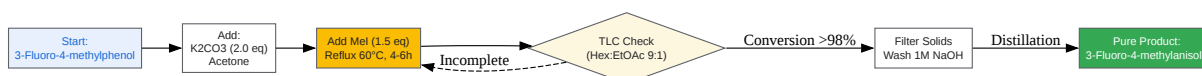
, 2.0 eq). The excess base ensures complete deprotonation of the phenol.

- Alkylation: Add Methyl Iodide (MeI, 1.5 eq) dropwise via syringe. Caution: MeI is a carcinogen; use a fume hood.
 - Reflux: Heat the mixture to reflux (approx. 60°C) for 4–6 hours. Monitor via TLC (Hexane:EtOAc 9:1). The starting phenol (more polar) should disappear; the anisole product (less polar) will appear near the solvent front.
 - Workup:
 - Cool to room temperature.[\[1\]](#)
 - Filter off the inorganic solids (K
- CO
- /KI).

- Concentrate the filtrate under reduced pressure (Rotavap).
- Redissolve residue in Ethyl Acetate and wash with 1M NaOH (to remove unreacted phenol) followed by Brine.
- Purification: Dry organic layer over MgSO

, filter, and concentrate. Purify via vacuum distillation (bp ~160°C at atm, lower under vacuum) or flash chromatography if high purity (>99%) is required.

Visualization of Synthesis Logic



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Figure 1: Step-by-step synthetic pathway for the methylation of 3-fluoro-4-methylphenol.

Part 4: Application in Drug Design (Bioisosterism)

In medicinal chemistry, **3-Fluoro-4-methylanisole** is rarely the final drug but a vital "scaffold modifier."

The Fluorine Effect

Replacing a hydrogen (in 4-methylanisole) with fluorine (in the 3-position) alters the physicochemical landscape:

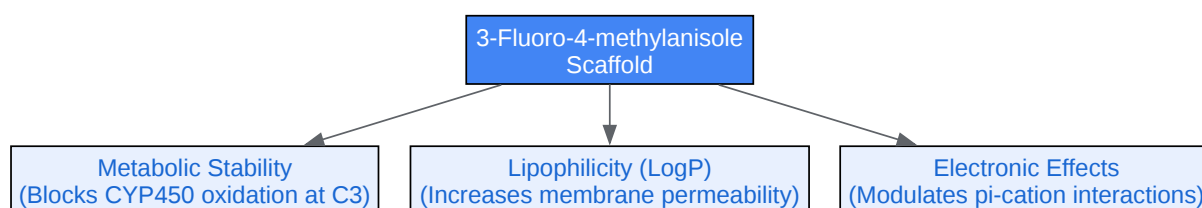
- **Metabolic Blocking:** The C-F bond is metabolically inert. Placing F at the 3-position blocks metabolic oxidation at that site, potentially increasing the half-life () of the molecule.
- **Lipophilicity Modulation:** Fluorine increases LogP, enhancing membrane permeability (blood-brain barrier penetration).

- Electronic Tuning: The strong electronegativity of F lowers the electron density of the aromatic ring compared to the non-fluorinated anisole, affecting

-

stacking interactions in protein binding pockets.

Structural Activity Relationship (SAR) Logic



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Figure 2: Impact of the 3-fluoro substitution on the pharmacological properties of the anisole scaffold.

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